

An In-depth Technical Guide to Diphenylgermanium Dichloride (CAS: 1613-66-7)

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Compound of Interest

Compound Name: *Diphenylgermanium dichloride*

Cat. No.: *B159199*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diphenylgermanium dichloride**, a versatile organogermanium compound with significant potential in chemical synthesis and as a precursor for pharmacologically active molecules. This document consolidates its chemical and physical properties, safety information, synthesis protocols, and explores its emerging role in the development of novel antitumor agents.

Chemical and Physical Properties

Diphenylgermanium dichloride is a colorless to light yellow liquid at room temperature.^{[1][2]} It is an organometallic compound that is sensitive to moisture and insoluble in water.^{[3][4]} The quantitative properties of this compound are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ Cl ₂ Ge	[5]
Molecular Weight	297.75 g/mol	[3][5]
CAS Number	1613-66-7	[3][5]
Appearance	Colorless to light yellow liquid	[1][2]
Melting Point	9 °C	[1]
Boiling Point	100 °C at 0.005 mmHg	[3][4]
Density	1.415 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.5975	[3]
Flash Point	>110 °C (>230 °F)	[6]
Solubility	Insoluble in water	[3][4]

Spectral Data

The structural identity of **Diphenylgermanium dichloride** can be confirmed through various spectroscopic techniques. The following table summarizes key spectral data.

Spectrum Type	Key Data Points	Reference(s)
¹ H NMR	Data available on PubChem and SpectraBase.	[7][8]
¹³ C NMR	Data available on ChemicalBook.	[9]
Infrared (IR)	FTIR spectra (capillary cell, neat) are available on PubChem.	[7]
Mass Spectrometry (MS)	GC-MS data is available from the NIST Mass Spectrometry Data Center via PubChem.	[7]

Safety and Handling

Diphenylgermanium dichloride is classified as a hazardous substance and requires careful handling in a laboratory setting. It is harmful if swallowed, in contact with skin, or if inhaled.[3] It also causes skin and serious eye irritation.[3]

Hazard Statements: H302, H312, H315, H319, H332, H335[1]

Precautionary Statements: P261, P280, P305+P351+P338[1]

Appropriate personal protective equipment (PPE), including eye protection, gloves, and a respirator, should be worn when handling this compound.[3] It is sensitive to moisture and should be stored in a dry, well-ventilated area.[3]

Synthesis and Reactions

Diphenylgermanium dichloride serves as a key intermediate in the synthesis of other organogermanium compounds.[1][10] A general method for its preparation involves the reaction of phenylgermanium trichloride with tetraphenylgermanium in the presence of aluminum chloride.[1]

Experimental Protocol: Generalized Synthesis of Diphenylgermanium Dichloride

The following is a generalized protocol for the synthesis of **Diphenylgermanium dichloride**. Researchers should consult specific literature for detailed experimental conditions and scale-up procedures.

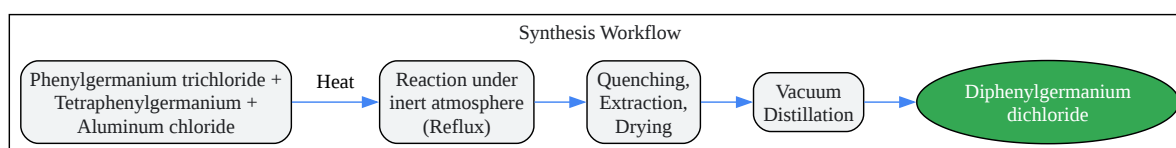
Materials:

- Phenylgermanium trichloride
- Tetraphenylgermanium
- Anhydrous aluminum chloride
- Anhydrous solvent (e.g., benzene or toluene)

- Standard laboratory glassware for air-sensitive reactions (Schlenk line or glovebox)

Procedure:

- In a flame-dried, three-necked flask equipped with a reflux condenser, magnetic stirrer, and an inert gas inlet, combine phenylgermanium trichloride and tetraphenylgermanium in an appropriate molar ratio in an anhydrous solvent.
- Under a positive pressure of an inert gas (e.g., argon or nitrogen), add anhydrous aluminum chloride to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by a suitable analytical technique (e.g., GC-MS or NMR).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully quench the reaction by the slow addition of a suitable reagent (e.g., a cooled aqueous solution of hydrochloric acid).
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- Filter off the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **Diphenylgermanium dichloride**.



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A generalized workflow for the synthesis of **Diphenylgermanium dichloride**.

Application in Antitumor Research

A significant area of interest for **Diphenylgermanium dichloride** is its use as a precursor in the synthesis of novel compounds with potential antitumor activity.^[11] Research has shown that diphenylgermanium heterocyclic carboxylates, synthesized from **Diphenylgermanium dichloride**, exhibit in vitro activity against human tumor cell lines, including mammary (MCF-7) and colon (WiDr) carcinoma.^[11]

Experimental Protocol: Generalized Synthesis of Diphenylgermanium Heterocyclic Carboxylates

This protocol outlines a general procedure for the synthesis of diphenylgermanium heterocyclic carboxylates from **Diphenylgermanium dichloride**.

Materials:

- **Diphenylgermanium dichloride**
- Sodium salt of a heterocyclic carboxylic acid
- Anhydrous solvent (e.g., toluene or dichloromethane)
- Standard laboratory glassware for air-sensitive reactions

Procedure:

- In a reaction flask under an inert atmosphere, dissolve **Diphenylgermanium dichloride** in an anhydrous solvent.
- In a separate flask, prepare a solution or suspension of the sodium salt of the desired heterocyclic carboxylic acid in the same anhydrous solvent.
- Slowly add the solution/suspension of the sodium carboxylate to the solution of **Diphenylgermanium dichloride** at room temperature with stirring.

- Continue stirring the reaction mixture at room temperature or with gentle heating for several hours to ensure the completion of the reaction.
- Monitor the reaction by observing the precipitation of sodium chloride.
- Once the reaction is complete, filter the mixture to remove the sodium chloride precipitate.
- Remove the solvent from the filtrate under reduced pressure to yield the crude diphenylgermanium heterocyclic carboxylate.
- Recrystallize the crude product from a suitable solvent system to obtain the purified compound.

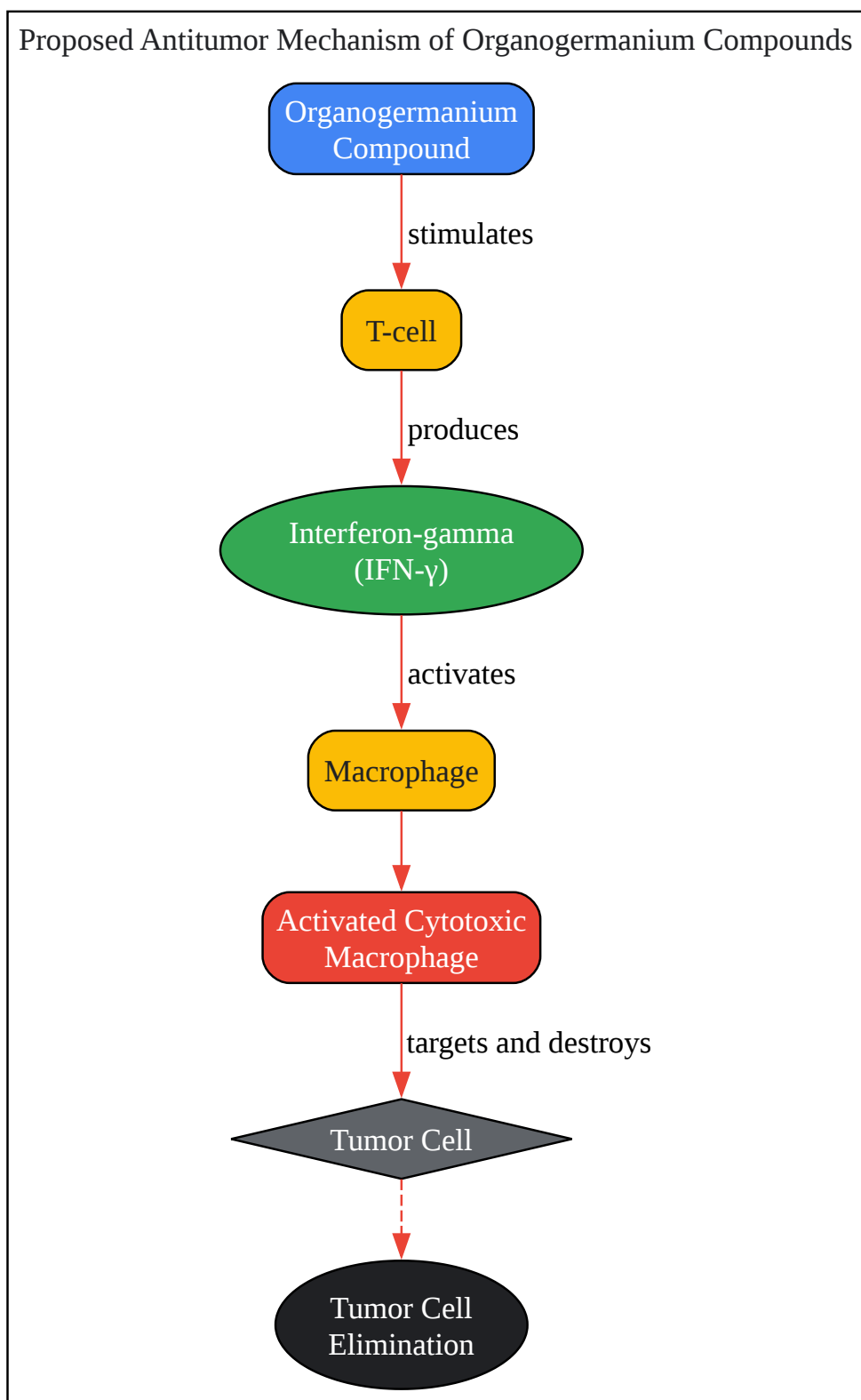
Proposed Mechanism of Antitumor Activity of Organogermanium Compounds

While the specific mechanism of action for diphenylgermanium heterocyclic carboxylates has not been fully elucidated, the antitumor activity of other organogermanium compounds, such as Ge-132, has been studied.^[7] The proposed mechanism is primarily immunomodulatory.^[7] It is suggested that these compounds stimulate the host's immune system to recognize and eliminate cancer cells.^[7]

The key steps in this proposed pathway involve:

- Stimulation of T-cells: The organogermanium compound stimulates T-cells to produce interferon-gamma (IFN- γ).^[7]
- Activation of Macrophages: IFN- γ , in turn, activates macrophages, enhancing their cytotoxic capabilities.^[7]
- Tumor Cell Elimination: The activated cytotoxic macrophages then target and destroy tumor cells.^[7]

This proposed signaling pathway is illustrated in the diagram below. It is important to note that this is a generalized pathway for certain organogermanium compounds and may not fully represent the mechanism of action for all derivatives of **Diphenylgermanium dichloride**.



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A diagram illustrating the proposed immunomodulatory antitumor mechanism of organogermanium compounds.

Conclusion

Diphenylgermanium dichloride is a valuable organogermanium compound with well-characterized chemical and physical properties. Its primary utility lies in its role as a synthetic intermediate for creating more complex molecules. The demonstrated in vitro antitumor activity of its derivatives highlights a promising avenue for future research in drug discovery and development. Further investigation into the specific mechanisms of action of these derivatives is warranted to fully understand and exploit their therapeutic potential. This guide serves as a foundational resource for scientists and researchers working with or interested in the applications of **Diphenylgermanium dichloride**.

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